

# Benalaxyl-M Demonstrates Efficacy Against Metalaxyl-Resistant Phytophthora Strains

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Compound of Interest		
Compound Name:	Benalaxyl-M	
Cat. No.:	B116788	Get Quote

A comprehensive review of experimental data indicates that **Benalaxyl-M**, a phenylamide fungicide, is a viable alternative for managing Phytophthora infections that have developed resistance to its chemical relative, metalaxyl. Studies show a lack of cross-resistance between the two fungicides, with benalaxyl exhibiting potent activity against strains that are no longer susceptible to metalaxyl.

**Benalaxyl-M** is the R-enantiomer of benalaxyl and, like metalaxyl, belongs to the phenylamide class of fungicides.[1] Both compounds function by inhibiting ribosomal RNA (rRNA) synthesis in oomycetes, a class of destructive plant pathogens that includes Phytophthora, by targeting the enzyme RNA polymerase I.[2][3] However, the emergence of metalaxyl-resistant Phytophthora strains has compromised its effectiveness in disease control.[4]

Research into the performance of other phenylamides against these resistant strains has shown that benalaxyl can effectively control metalaxyl-resistant isolates of Phytophthora infestans and Phytophthora megasperma f. sp. medicaginis.[5] This suggests that the structural differences between benalaxyl and metalaxyl are significant enough to overcome the resistance mechanisms present in the fungal pathogens.

# Comparative In Vitro Efficacy

Experimental data from foundational studies highlight the differential activity of benalaxyl and metalaxyl on sensitive and resistant Phytophthora strains. The following tables summarize the findings from in vitro assays.



Fungicide	Target Organism	Strain Type	EC50 (μg/mL) for Mycelial Growth
Benalaxyl	P. megasperma f. sp. medicaginis	Metalaxyl-Resistant	< 1
P. infestans	Metalaxyl-Resistant	~ 1	
P. megasperma f. sp. medicaginis	Sensitive	~ 0.1	
P. infestans	Sensitive	~ 0.1	
Metalaxyl	P. megasperma f. sp. medicaginis	Metalaxyl-Resistant	> 100
P. infestans	Metalaxyl-Resistant	> 100	
P. megasperma f. sp. medicaginis	Sensitive	< 0.1	_
P. infestans	Sensitive	< 0.1	

Table 1: Comparative 50% effective concentration (EC50) values of benalaxyl and metalaxyl on the mycelial growth of metalaxyl-sensitive and -resistant Phytophthora strains. Data extrapolated from Davidse et al. (1988).[5]



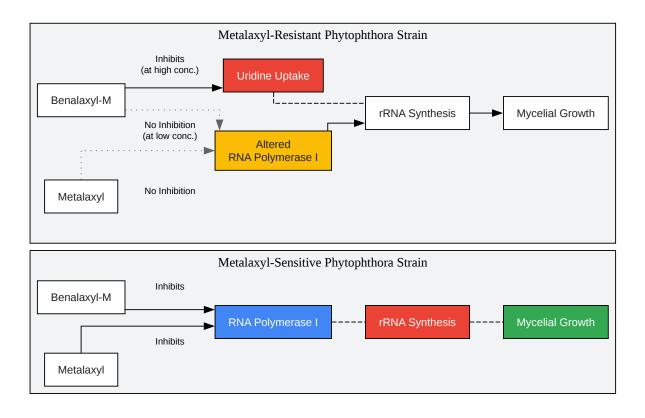
Fungicide	Target Organism	Strain Type	Inhibition of [³H]uridine Incorporation (RNA Synthesis)
Benalaxyl	P. megasperma / P. infestans	Metalaxyl-Resistant	Insensitive at low concentrations; inhibition of uptake at >10 µg/mL
P. megasperma / P. infestans	Sensitive	~40-80% inhibition at 1 µg/mL	
Metalaxyl	P. megasperma / P. infestans	Metalaxyl-Resistant	Completely insensitive (up to 200 μg/mL)
P. megasperma / P. infestans	Sensitive	~40-80% inhibition at 1 µg/mL	

Table 2: Comparative effect of benalaxyl and metalaxyl on RNA synthesis in metalaxyl-sensitive and -resistant Phytophthora strains. Data extrapolated from Davidse et al. (1988).[5]

#### **Mechanism of Action and Resistance**

The primary mode of action for both benalaxyl and metalaxyl is the inhibition of rRNA synthesis. [2] In sensitive strains, both fungicides effectively disrupt this process. However, in metalaxyl-resistant strains, RNA synthesis is completely insensitive to metalaxyl.[5] Interestingly, while benalaxyl also does not inhibit the RNA synthesis of resistant strains at low concentrations, it exhibits a second mode of action at concentrations above  $10 \mu g/mL$  by inhibiting the uptake of uridine, a crucial component for RNA synthesis.[5] This secondary mechanism may contribute to its efficacy against resistant isolates.





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Differential action of Benalaxyl-M and Metalaxyl.

#### **Experimental Protocols**

The following outlines the general methodologies employed in the in vitro comparison of benalaxyl and metalaxyl.

## **Mycelial Growth Inhibition Assay**

This assay determines the concentration of a fungicide required to inhibit the vegetative growth of the pathogen by 50% (EC50).

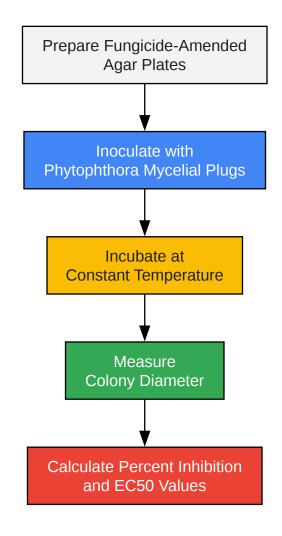






- Culture Preparation: Isolates of Phytophthora (both sensitive and resistant) are cultured on a suitable agar medium, such as V8 juice agar or cornmeal agar.
- Fungicide Amendment: Stock solutions of benalaxyl and metalaxyl are prepared in an appropriate solvent (e.g., ethanol or acetone). A series of dilutions are then incorporated into the molten agar medium to achieve a range of final concentrations (e.g., 0.01, 0.1, 1, 10, 100 μg/mL). A control medium without any fungicide is also prepared.
- Inoculation: Agar plugs (typically 5 mm in diameter) are taken from the actively growing margin of the Phytophthora cultures and placed in the center of the fungicide-amended and control agar plates.
- Incubation: The plates are incubated in the dark at a constant temperature (e.g., 20-25°C) for a specified period (e.g., 5-7 days), or until the mycelial growth in the control plates reaches a certain diameter.
- Data Collection and Analysis: The diameter of the fungal colony is measured in two
  perpendicular directions, and the average is calculated. The percentage of mycelial growth
  inhibition is determined relative to the growth on the control plates. The EC50 values are
  then calculated by plotting the percentage inhibition against the logarithm of the fungicide
  concentration and performing a probit or logistic regression analysis.





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Workflow for Mycelial Growth Inhibition Assay.

#### In Vivo RNA Synthesis Assay ([3H]uridine Incorporation)

This assay measures the effect of the fungicides on the rate of RNA synthesis in the fungal cells.

- Mycelial Culture:Phytophthora isolates are grown in a liquid medium.
- Fungicide Treatment: The mycelium is harvested, washed, and resuspended in a buffer containing the test fungicide (benalaxyl) or metalaxyl) at various concentrations.
- Radiolabeling: [3H]uridine, a radiolabeled precursor of RNA, is added to the mycelial suspension.



- Incubation: The mixture is incubated for a short period to allow for the incorporation of the radiolabel into newly synthesized RNA.
- Measurement of Radioactivity: The reaction is stopped, and the amount of radioactivity incorporated into the RNA is measured using a scintillation counter.
- Data Analysis: The rate of [3H]uridine incorporation in the presence of the fungicide is compared to that of an untreated control to determine the percentage of inhibition of RNA synthesis.

In conclusion, the available evidence strongly supports the use of **Benalaxyl-M** as an effective management tool for Phytophthora diseases where metalaxyl resistance is prevalent. Its distinct activity against resistant strains, potentially due to a secondary mode of action at higher concentrations, makes it a valuable component in fungicide resistance management strategies. Researchers and drug development professionals should consider these findings when designing new control programs and developing novel fungicides.

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